

Introduction: Elucidating the Molecular Structure of a Complex Aromatic Ether

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Compound of Interest

Compound Name: *2-Bromo-4-chloro-1-isopropoxybenzene*

CAS No.: 201849-19-6

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In the landscape of pharmaceutical development and fine chemical synthesis, the precise structural verification of novel or intermediate compounds is paramount. **2-Bromo-4-chloro-1-isopropoxybenzene** represents a class of polysubstituted aromatic ethers whose utility is defined by the specific arrangement of its functional groups. Fourier-Transform Infrared (FT-IR) spectroscopy serves as a rapid, non-destructive, and highly informative analytical technique to confirm the molecular identity of such compounds.[1] By measuring the absorption of infrared radiation, we can identify the characteristic vibrational modes of the molecule's covalent bonds, effectively generating a unique molecular "fingerprint".[1]

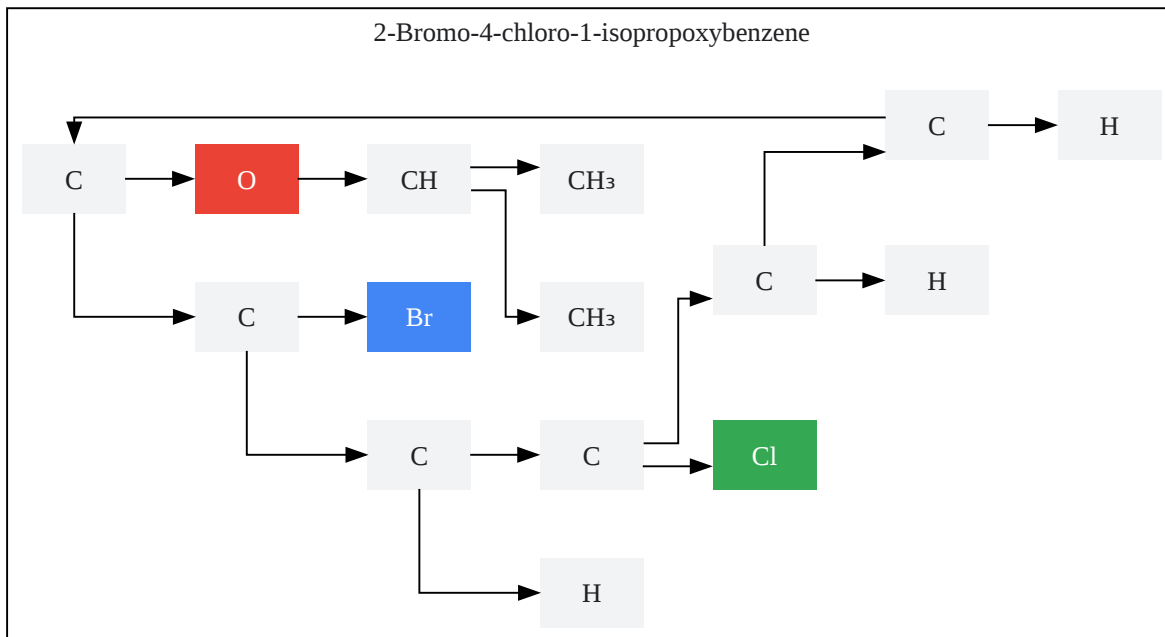
This guide provides a comprehensive analysis of the expected infrared spectrum of **2-Bromo-4-chloro-1-isopropoxybenzene**. We will deconstruct the molecule into its constituent functional groups, predict the corresponding absorption bands based on established spectroscopic principles, and provide a field-proven experimental protocol for acquiring a high-fidelity spectrum. The insights herein are tailored for researchers and drug development professionals who require both theoretical understanding and practical guidance for structural characterization.

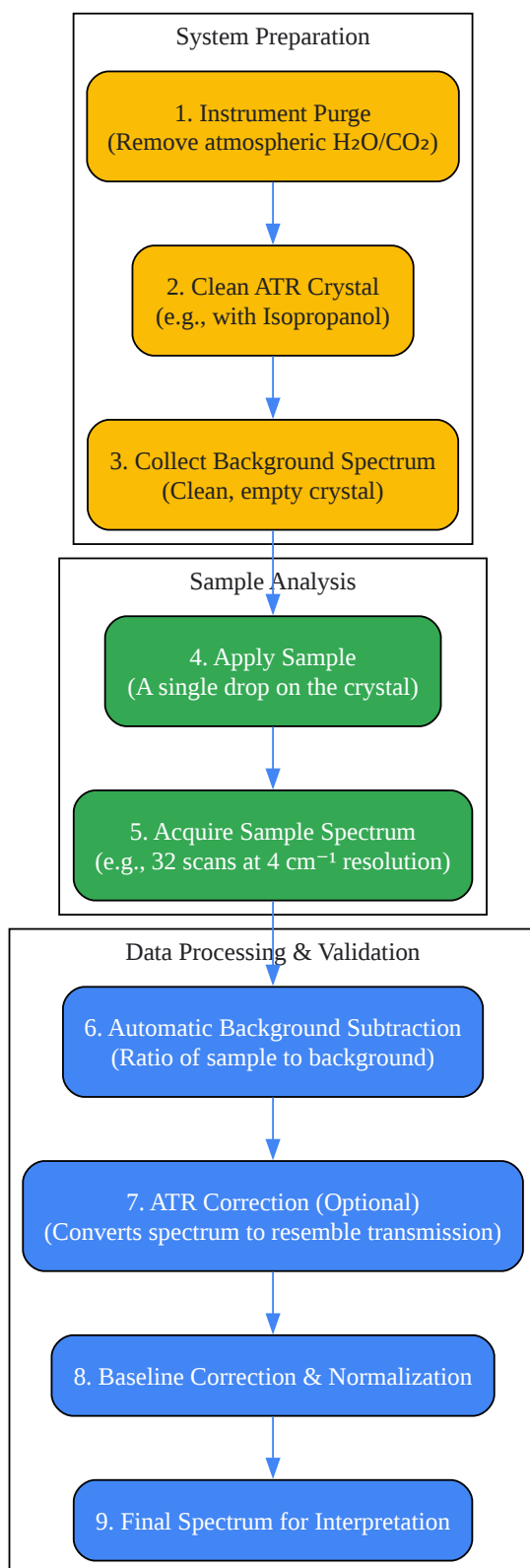
Molecular Architecture and Key Vibrational Units

To interpret the infrared spectrum of **2-Bromo-4-chloro-1-isopropoxybenzene**, we must first consider its molecular structure and the distinct vibrational units it contains. The molecule is composed of a benzene ring with three substituents: a bromine atom, a chlorine atom, and an isopropoxy group. Each of these components gives rise to characteristic absorption bands in the IR spectrum.

The primary vibrational units are:

- The Isopropoxy Group: This includes aliphatic C-H bonds in the methyl and methine groups, as well as the C-O ether linkage.
- The Trisubstituted Aromatic Ring: This involves aromatic C-H bonds, C=C ring stretching vibrations, and out-of-plane bending modes that are highly indicative of the 1,2,4-substitution pattern.^[2]^[3]
- Carbon-Halogen Bonds: The C-Cl and C-Br bonds have characteristic stretching vibrations in the low-frequency region of the spectrum.^[4]





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